

# "Methyl 3-azetidineacetate trifluoroacetate salt"

## CAS number and structure

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### Compound of Interest

Compound Name:	Methyl 3-azetidineacetate trifluoroacetate salt
Cat. No.:	B572483

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## Technical Guide: Methyl 3-azetidineacetate Trifluoroacetate Salt

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 3-azetidineacetate trifluoroacetate salt** is a specialized chemical compound utilized primarily as a building block in synthetic organic chemistry. Its structure incorporates an azetidine ring, a four-membered nitrogen-containing heterocycle, which is a valuable scaffold in medicinal chemistry due to its presence in numerous biologically active compounds. The trifluoroacetate salt form often enhances stability and handling properties. This guide provides a comprehensive overview of its chemical identity, available physicochemical properties, and detailed experimental protocols for its application in synthesis.

### Chemical Identity and Structure

CAS Number: 1313738-62-3[\[1\]](#)

Molecular Formula: C<sub>8</sub>H<sub>12</sub>F<sub>3</sub>NO<sub>4</sub>

Molecular Weight: 243.18 g/mol

Structure:

The compound consists of the methyl ester of 3-azetidineacetic acid protonated by trifluoroacetic acid.

## Physicochemical Data

Quantitative physicochemical data for **Methyl 3-azetidineacetate trifluoroacetate salt** is not extensively reported in publicly available literature, which is common for specialized synthetic intermediates. The following table summarizes the available information.

Property	Value	Source
Purity	95%-98%	[1]
Appearance	Colorless to off-white Solid-Liquid Mixture	ChemicalBook
Storage Temperature	Under inert gas (nitrogen or Argon) at 2-8°C	ChemicalBook

## Safety and Handling

For detailed safety and handling information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions include:

- Handling in a well-ventilated area or in a chemical fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoiding inhalation of dust or vapors.
- Preventing contact with skin and eyes.
- Storing in a tightly sealed container in a cool, dry place.

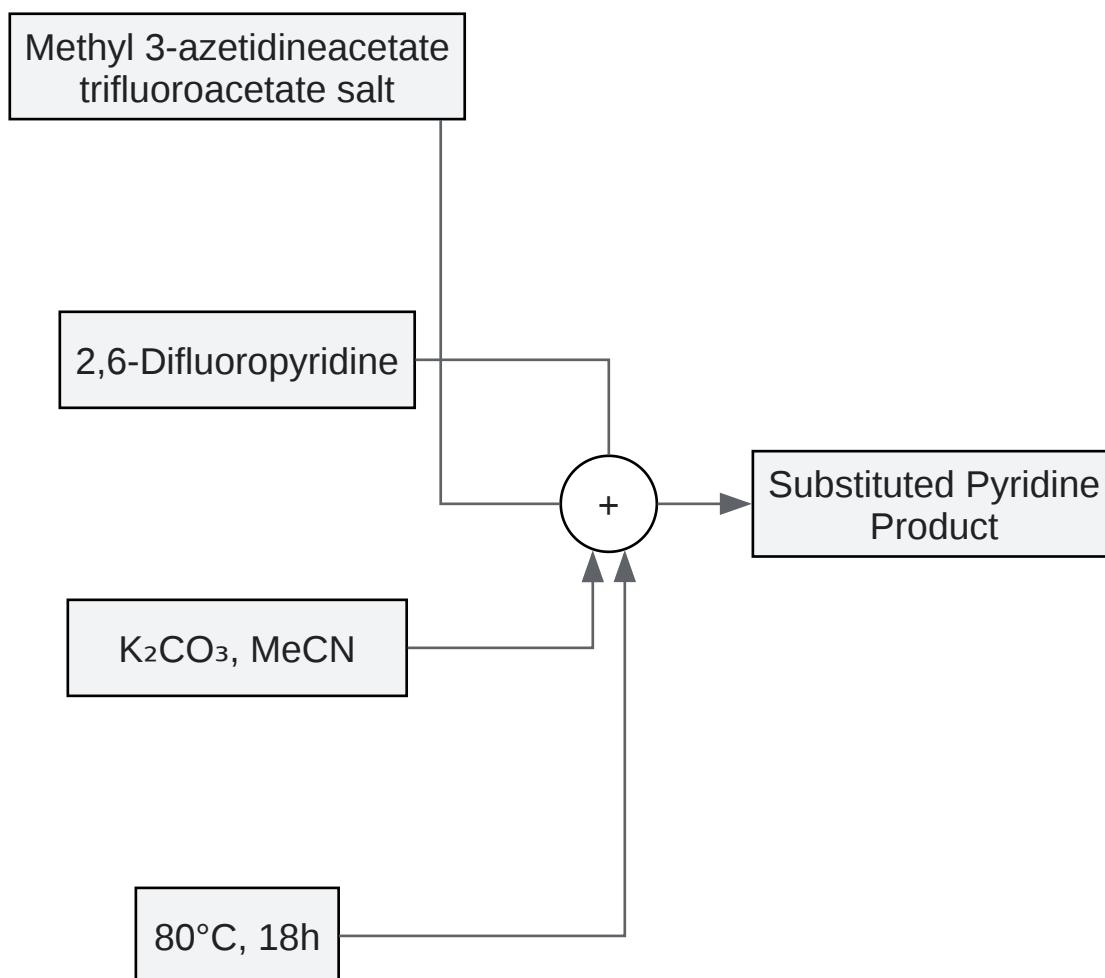
## Experimental Protocols

**Methyl 3-azetidineacetate trifluoroacetate salt** is a versatile intermediate for the synthesis of more complex molecules, particularly those containing a substituted azetidine moiety. Below are detailed experimental protocols from patent literature.

## Protocol 1: Nucleophilic Aromatic Substitution

This protocol details the synthesis of a substituted pyridine derivative.

Reaction Scheme:



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Diagram 1: Nucleophilic Aromatic Substitution Workflow

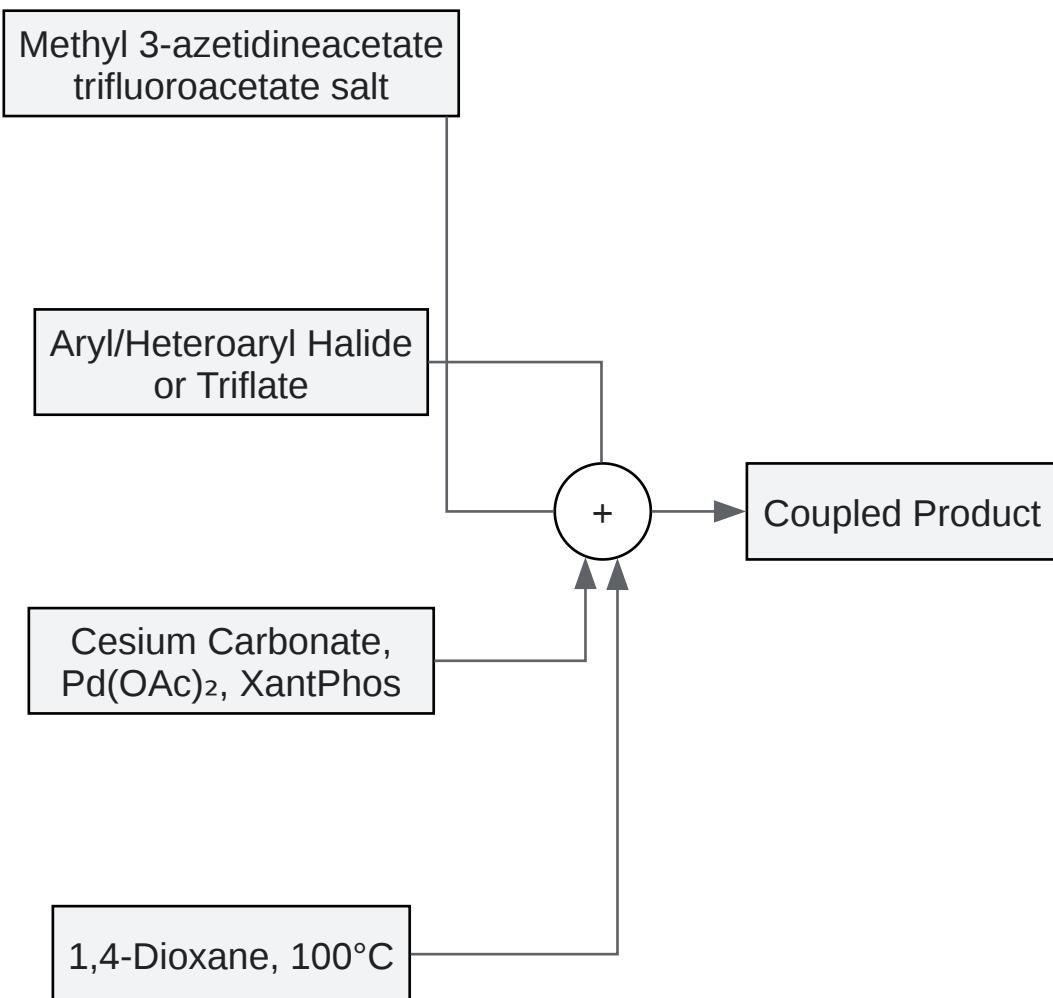
Methodology:

- To a solution of 2,6-difluoropyridine in acetonitrile (MeCN), add **Methyl 3-azetidineacetate trifluoroacetate salt** and potassium carbonate (K<sub>2</sub>CO<sub>3</sub>).
- Stir the reaction mixture at 80°C for 18 hours.
- Upon completion, filter the reaction mixture to remove solid residues.
- The filtrate containing the desired product can then be subjected to standard purification procedures, such as chromatography.

## Protocol 2: Palladium-Catalyzed Cross-Coupling Reaction

This protocol describes a palladium-catalyzed cross-coupling reaction to form a C-N bond.

Reaction Scheme:



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Diagram 2: Palladium-Catalyzed Cross-Coupling Workflow

#### Methodology:

- In a reaction vessel, combine the aryl or heteroaryl halide/triflate, **Methyl 3-azetidineacetate trifluoroacetate salt**, and cesium carbonate in 1,4-dioxane.
- Degas the mixture with an inert gas, such as nitrogen.
- Add the palladium catalyst (palladium acetate, Pd(OAc)<sub>2</sub>) and the ligand (XantPhos).
- Purge the reaction mixture again with the inert gas.

- Stir the mixture at 100°C until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or LC-MS).
- After completion, the reaction mixture is worked up using standard aqueous and organic extraction procedures.
- The final product is purified by chromatography.

## Conclusion

**Methyl 3-azetidineacetate trifluoroacetate salt** serves as a key synthetic intermediate for the introduction of the 3-(methoxycarbonylmethyl)azetidine moiety into a variety of molecular scaffolds. While extensive physicochemical and biological data for the salt itself are not widely available, its utility in the synthesis of potentially bioactive molecules is evident from the patent literature. The experimental protocols provided herein offer a practical guide for researchers in the fields of medicinal chemistry and drug discovery for the application of this versatile building block.

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## References

- 1. Methyl 3-azetidineacetate trifluoroacetate salt, CasNo.1313738-62-3 NovaChemistry United Kingdom [nova-chemistry.lookchem.com]
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